

2-Bromo-4,5-dichloro-1H-imidazole molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4,5-dichloro-1H-imidazole

Cat. No.: B093351

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An In-Depth Technical Guide to 2-Bromo-4,5-dichloro-1H-imidazole

This technical guide provides comprehensive information on the physicochemical properties and a generalized analytical workflow for the chemical compound **2-Bromo-4,5-dichloro-1H-imidazole**, targeted towards researchers, scientists, and professionals in drug development.

Physicochemical Properties

2-Bromo-4,5-dichloro-1H-imidazole is a halogenated imidazole derivative.^[1] The fundamental molecular details of this compound are summarized in the table below, providing a quick reference for researchers.

Property	Value
Molecular Formula	C ₃ HBrCl ₂ N ₂ ^{[2][3]}
Molecular Weight	215.86 g/mol ^[3]
IUPAC Name	2-bromo-4,5-dichloro-1H-imidazole ^[2]
CAS Number	16076-27-0 ^{[2][3]}

Generalized Experimental Protocol for Characterization

The following outlines a standard methodology for the characterization and purity assessment of a synthesized or procured sample of **2-Bromo-4,5-dichloro-1H-imidazole**.

1. Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To confirm the presence and chemical environment of the single proton on the imidazole ring.
 - ^{13}C NMR: To identify the three distinct carbon atoms in the molecule.
- Sample Preparation: Dissolve 5-10 mg of the compound in a suitable deuterated solvent (e.g., DMSO-d_6 or CDCl_3).
- Data Acquisition: Acquire spectra on a 400 MHz or higher NMR spectrometer.
- Mass Spectrometry (MS):
 - To confirm the molecular weight and isotopic pattern characteristic of a compound containing bromine and chlorine atoms.
 - Method: Electrospray ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) are common methods.
 - Expected Result: A characteristic isotopic cluster for the molecular ion $[\text{M}+\text{H}]^+$ or $[\text{M}-\text{H}]^-$ corresponding to the presence of one bromine and two chlorine atoms.

2. Chromatographic Analysis:

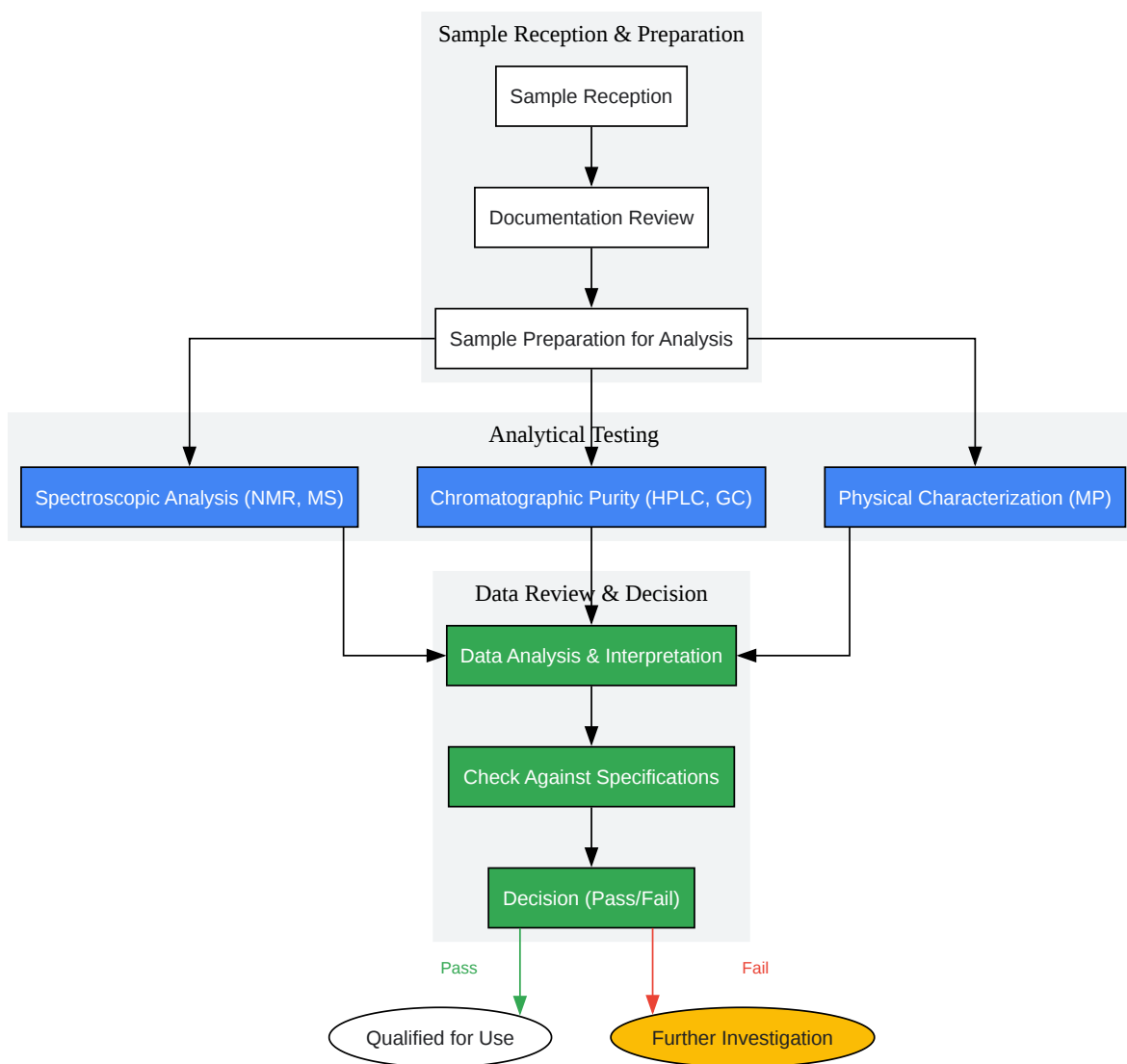
- High-Performance Liquid Chromatography (HPLC):
 - To assess the purity of the compound.
 - Mobile Phase: A gradient of water and acetonitrile (both with 0.1% formic acid or trifluoroacetic acid) is a typical starting point.
 - Stationary Phase: A C18 reversed-phase column is commonly used.
 - Detection: UV detection at a wavelength determined by a UV-Vis scan of the compound.
- Gas Chromatography-Mass Spectrometry (GC-MS):
 - An alternative for purity assessment and identification, particularly for volatile compounds.
 - Column: A non-polar or medium-polarity capillary column.
 - Carrier Gas: Helium or Hydrogen.
 - Detection: Mass spectrometer to identify eluting peaks.

3. Physical Characterization:

- Melting Point Determination:
- To determine the melting point range of the solid compound, which is an indicator of purity.
- Apparatus: A standard melting point apparatus.
- Appearance:
- Visual inspection of the compound's physical state (e.g., crystalline solid, powder) and color.

Logical Workflow for Compound Analysis

The following diagram illustrates a typical workflow for the reception, analysis, and release of a chemical sample like **2-Bromo-4,5-dichloro-1H-imidazole** in a research or quality control setting.



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Caption: A logical workflow for the analysis of **2-Bromo-4,5-dichloro-1H-imidazole**.

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